

# An In-depth Technical Guide to Colladonin Angelate: Structure, Properties, and Biological Activities

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## Compound of Interest

Compound Name: Colladonin angelate

Cat. No.: B15388892

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## Abstract

Colladonin, a naturally occurring sesquiterpene coumarin primarily isolated from plants of the *Ferula* genus, has garnered significant interest within the scientific community due to its potential therapeutic properties. This technical guide provides a comprehensive overview of Colladonin and its putative derivative, **Colladonin angelate**. While specific data for **Colladonin angelate** is not extensively available in current literature, this document extrapolates its likely chemical structure, physicochemical properties, and biological activities based on the known characteristics of Colladonin and other sesquiterpene angelates. This guide also details relevant experimental protocols and explores the potential signaling pathways through which these compounds may exert their effects, offering a valuable resource for researchers in natural product chemistry, pharmacology, and drug discovery.

## Chemical Structure and Physicochemical Properties

While "**Colladonin angelate**" is not a widely documented compound, its structure can be inferred from its constituent parts: Colladonin and the angelate group. Colladonin is a sesquiterpene coumarin with a defined chemical structure. The angelate group is the ester derived from angelic acid, a monocarboxylic unsaturated organic acid. Therefore, **Colladonin angelate** is presumed to be an ester derivative of Colladonin.

### 1.1. Chemical Structure of Colladonin

- IUPAC Name: 7-[[[(4aS)-6-hydroxy-5,5,8a-trimethyl-2-methylidene-3,4,4a,6,7,8-hexahydro-1H-naphthalen-1-yl]methoxy]chromen-2-one][1][2]
- Molecular Formula: C<sub>24</sub>H<sub>30</sub>O<sub>4</sub>[1]
- Molecular Weight: 382.5 g/mol [1]
- Canonical SMILES: C=C1CC[C@@H]2C(C)(C)C(O)CCC2(C)C1COC3=CC4=C(C=C3)C=CC(=O)O4[2]
- InChI Key: FCWYNTDTQPCVPG-SMVUYSJCSA-N[2]

### 1.2. The Angelate Moiety

The angelate group is an ester of angelic acid, with the chemical formula C<sub>5</sub>H<sub>7</sub>O<sub>2</sub><sup>-</sup>. It is commonly found in various natural products and is known to contribute to their biological activity.

### 1.3. Proposed Structure of **Colladonin Angelate**

Based on the structures of Colladonin and the angelate group, the most probable structure of **Colladonin angelate** involves the esterification of the hydroxyl group on the sesquiterpene moiety of Colladonin with angelic acid.

### 1.4. Physicochemical Properties

Specific physicochemical data for **Colladonin angelate** are not available. However, based on the properties of Colladonin and other sesquiterpene angelates, the following can be inferred:

Property	Colladonin	Inferred for Colladonin Angelate
Molecular Formula	C <sub>24</sub> H <sub>30</sub> O <sub>4</sub> <a href="#">[1]</a>	C <sub>29</sub> H <sub>36</sub> O <sub>5</sub>
Molecular Weight	382.5 g/mol <a href="#">[1]</a>	~464.6 g/mol
XLogP3	4.9 <a href="#">[1]</a>	Likely higher than Colladonin due to the addition of the lipophilic angelate group.
Solubility	Insoluble in water; Soluble in organic solvents like methanol, ethanol, and DMSO.	Similar to Colladonin, likely soluble in organic solvents.
Appearance	Likely a white to off-white solid.	Similar to Colladonin.

## Biological Activities and Potential Therapeutic Applications

Colladonin and other sesquiterpene derivatives have demonstrated a range of biological activities, with cytotoxic effects against various cancer cell lines being the most prominent.

### 2.1. Cytotoxic Activity of Colladonin

Colladonin has shown significant cytotoxic activity against several human cancer cell lines. The table below summarizes the reported IC<sub>50</sub> values.

Cell Line	Cancer Type	IC <sub>50</sub> (μM)	Reference
HCT116	Colorectal Carcinoma	15.1	<a href="#">[1]</a>
HT-29	Colorectal Adenocarcinoma	13.3	<a href="#">[1]</a>
KM12	Colon Adenocarcinoma	2.5	<a href="#">[1]</a>
COLO 205	Colorectal Adenocarcinoma	19	<a href="#">[1]</a>

## 2.2. Biological Role of the Angelate Moiety

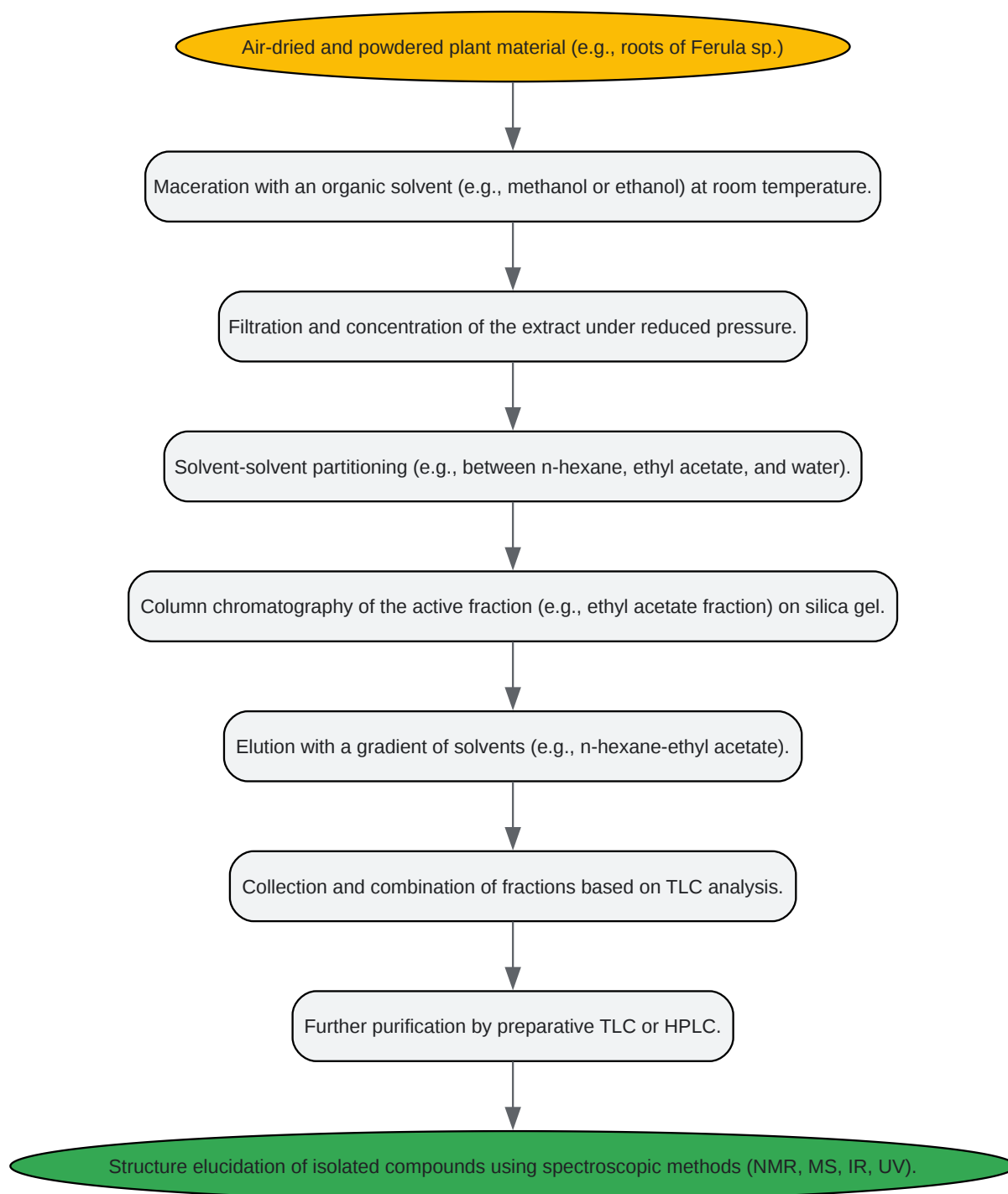
The presence of an angelate group in sesquiterpenes is often associated with enhanced biological activity, including cytotoxic, anti-inflammatory, and antimicrobial effects. It is hypothesized that the angelate moiety in **Colladonin angelate** could modulate the biological profile of the parent compound.

## Experimental Protocols

This section provides detailed methodologies for key experiments relevant to the study of Colladonin and its derivatives.

### 3.1. Isolation of Sesquiterpene Coumarins from Ferula Species

The following is a general protocol for the isolation of sesquiterpene coumarins, which can be adapted for the isolation of Colladonin and its derivatives.

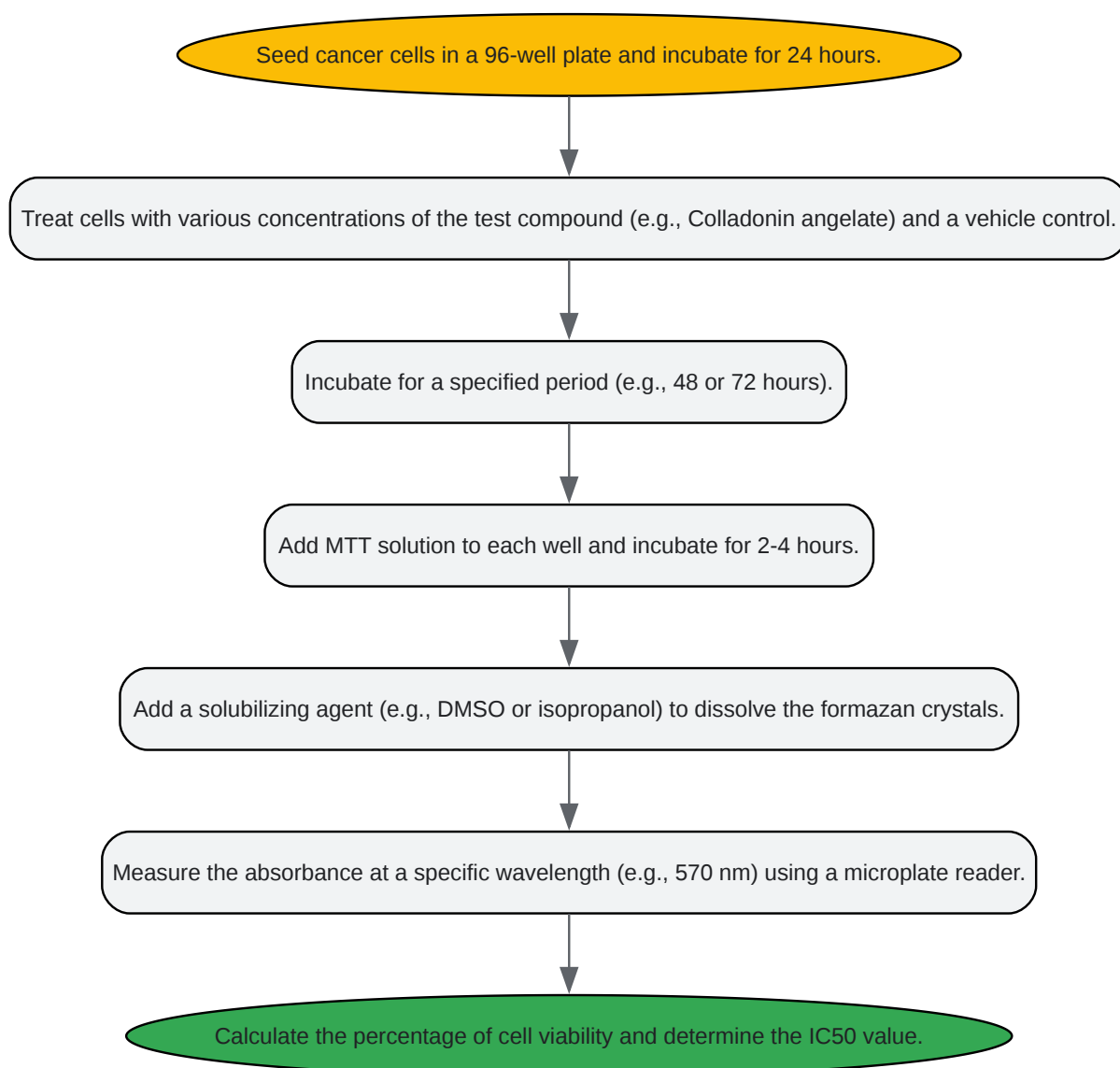


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Caption: General workflow for the isolation of sesquiterpene coumarins.

### 3.2. Cytotoxicity Assay (MTT Assay)

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity and is commonly used to measure cytotoxicity.



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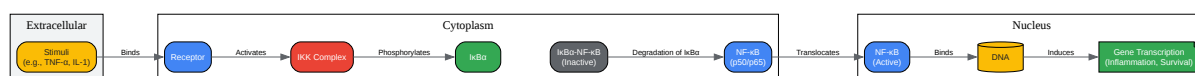
Caption: Workflow for a typical MTT cytotoxicity assay.

## Signaling Pathways

Sesquiterpenes and their derivatives are known to modulate various signaling pathways involved in cancer cell proliferation, survival, and inflammation. The primary pathways implicated include NF- $\kappa$ B, MAPK, and STAT3.

#### 4.1. NF- $\kappa$ B Signaling Pathway

The NF- $\kappa$ B (Nuclear Factor kappa-light-chain-enhancer of activated B cells) pathway is a crucial regulator of inflammatory responses and cell survival. Aberrant NF- $\kappa$ B activation is a hallmark of many cancers.

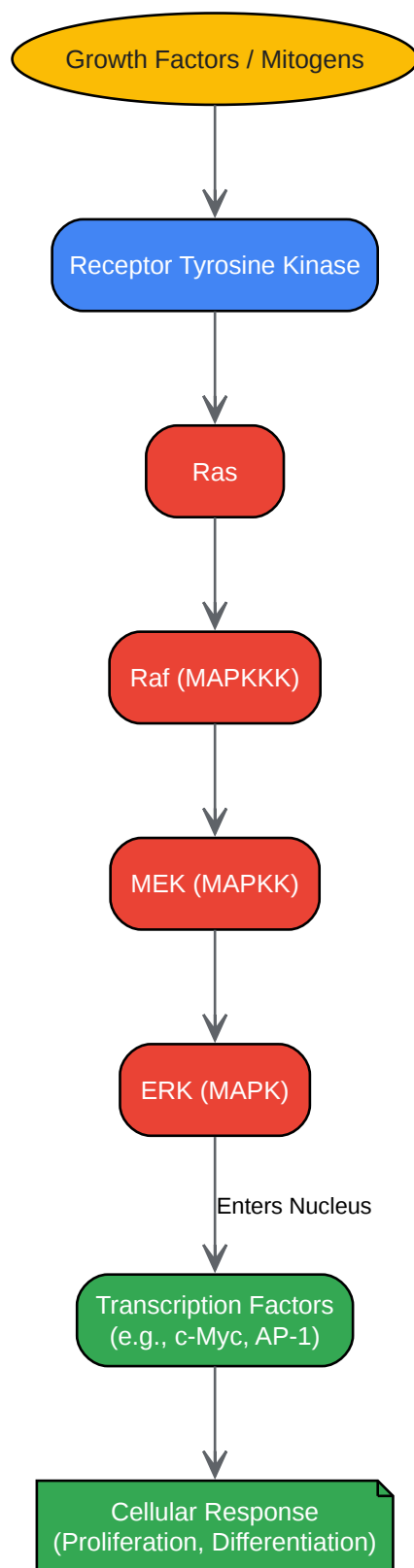


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Caption: Simplified overview of the canonical NF- $\kappa$ B signaling pathway.

#### 4.2. MAPK Signaling Pathway

The Mitogen-Activated Protein Kinase (MAPK) pathway is a key signaling cascade that regulates cell proliferation, differentiation, and apoptosis. Dysregulation of this pathway is frequently observed in cancer.



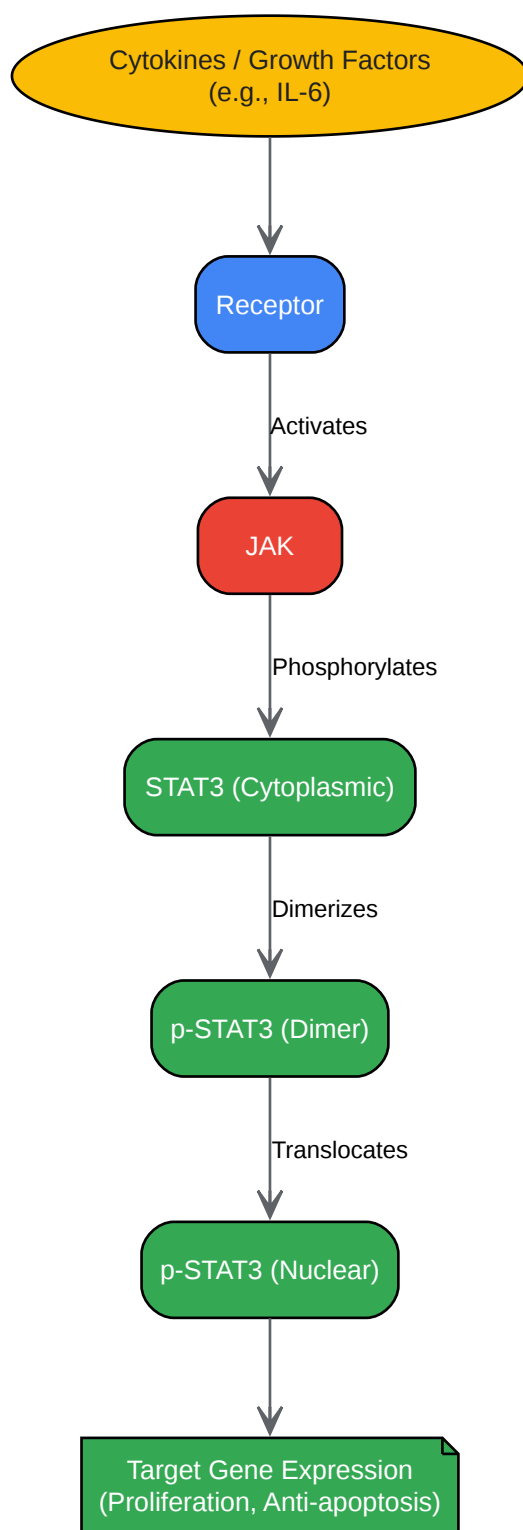
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Caption: The core cascade of the MAPK/ERK signaling pathway.



#### 4.3. STAT3 Signaling Pathway

The Signal Transducer and Activator of Transcription 3 (STAT3) pathway is involved in cell growth, survival, and differentiation. Constitutive activation of STAT3 is common in many human cancers.



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Caption: Overview of the JAK-STAT3 signaling pathway.

## Conclusion and Future Directions

Colladonin, a sesquiterpene coumarin from the *Ferula* genus, exhibits promising cytotoxic activities against various cancer cell lines. While its derivative, **Colladonin angelate**, has not been extensively studied, its chemical structure and biological potential can be inferred from its parent compound and the known bioactivity of the angelate moiety. Further research is warranted to isolate or synthesize **Colladonin angelate**, characterize its physicochemical properties, and evaluate its biological activities in detail. Elucidating its precise mechanism of action and its effects on key signaling pathways such as NF- $\kappa$ B, MAPK, and STAT3 will be crucial for its potential development as a novel therapeutic agent. This technical guide provides a foundational resource to stimulate and guide future investigations in this promising area of natural product research.

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## References

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